

Troubleshooting low recovery in gold cyanidation leaching

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Compound of Interest

Compound Name: *Dicyanoaurate ion*

Cat. No.: *B080273*

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Gold Cyanidation Troubleshooting Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing common issues encountered during gold cyanidation leaching experiments, specifically focusing on the causes and remedies for low gold recovery.

Troubleshooting Guides

1. Why is my gold recovery lower than expected?

Low gold recovery can stem from a variety of factors related to the ore's characteristics and the leaching process parameters. A systematic approach is necessary to identify the root cause. Key areas to investigate include ore mineralogy, particle size, and the chemical environment of the leach.

A preliminary assessment can be made by conducting a bottle roll test under standard conditions to establish a baseline recovery. If recovery remains low, further diagnostic tests are recommended.

2. How can I determine if my ore is refractory?

Refractory ores are those that do not respond well to standard cyanidation, resulting in low gold recovery. The refractoriness can be due to several reasons, including:

- Gold locked in sulfide minerals: Gold particles may be finely disseminated within sulfide minerals like pyrite and arsenopyrite, preventing the cyanide solution from accessing the gold.[1][2]
- Gold associated with carbonaceous matter: Carbonaceous components in the ore can adsorb the dissolved gold-cyanide complex, a phenomenon known as "preg-robbing".[3][4]
- Gold encapsulated in silica: Fine gold particles can be locked within the crystal structure of silicate minerals like quartz.

A diagnostic leaching procedure is the most effective method to determine the nature of refractoriness.

3. What is "preg-robbing" and how do I know if it's affecting my experiment?

Preg-robbing is the phenomenon where carbonaceous material or certain sulfide minerals in the ore adsorb the gold-cyanide complex from the pregnant solution, effectively competing with the activated carbon in a Carbon-in-Pulp (CIP) or Carbon-in-Leach (CIL) circuit.[3][4] This leads to a significant reduction in the amount of gold recovered.

To determine if your ore is preg-robbing, a specific preg-robbing test should be conducted. This typically involves leaching the ore in a cyanide solution spiked with a known concentration of gold and measuring the amount of gold adsorbed by the ore.

4. My gold recovery is low, and I suspect interfering ions. What should I do?

Certain ions, often leached from associated minerals, can interfere with the cyanidation process by consuming cyanide or oxygen, or by passivating the gold surface. Common interfering minerals include:

- Copper Minerals: Many copper minerals are soluble in cyanide solutions and consume large amounts of cyanide, forming stable copper-cyanide complexes.[5]
- Sulfide Minerals: Minerals like pyrrhotite, marcasite, and arsenopyrite can react with cyanide and oxygen, leading to high reagent consumption and reduced gold dissolution.[1][2] Soluble sulfides can also passivate the gold surface.[1]

- **Arsenic and Antimony Minerals:** These minerals can form coatings on the gold surface, preventing its contact with the cyanide solution.

Pre-treatment methods, such as pre-aeration in an alkaline medium, can help to oxidize and passivate these interfering minerals before cyanidation.^[6] Diagnostic leaching can also help identify the problematic minerals.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH for gold cyanidation?

The optimal pH for cyanidation is typically maintained between 10.5 and 11.0.^[7]^[8] This is crucial to prevent the formation of toxic hydrogen cyanide (HCN) gas, which occurs at lower pH values, and to ensure the stability of the aurocyanide complex.^[8] However, excessively high pH (above 11.5) can sometimes decrease the leaching rate.^[9]

Q2: How does particle size affect gold recovery?

Grinding the ore to an optimal particle size is critical for liberating the gold particles and exposing them to the cyanide solution.^[7] Finer grinding increases the surface area for leaching, but excessive grinding can be energy-intensive and may create an excess of fine particles (slimes) that can hinder the percolation of the leach solution. The ideal particle size depends on the ore's mineralogy and the distribution of gold.

Q3: What is the role of dissolved oxygen in cyanidation?

Dissolved oxygen is a critical component in the gold leaching reaction. It acts as an oxidizing agent, allowing the gold to dissolve in the cyanide solution.^[7] Insufficient dissolved oxygen will result in slow or incomplete leaching. The optimal dissolved oxygen level is typically between 8 and 10 ppm.^[7]

Q4: Can temperature affect my gold recovery?

Yes, temperature can influence the kinetics of the leaching reaction. Higher temperatures generally increase the rate of gold dissolution. However, higher temperatures also decrease the solubility of oxygen in the solution and can increase the consumption of cyanide by

promoting side reactions with other minerals. For most applications, ambient temperature is sufficient.

Q5: How long should I leach my ore?

The required leaching time, or residence time, depends on the ore's characteristics, including particle size and the presence of slow-leaching minerals. Leaching is typically carried out for 24 to 48 hours. Kinetic studies, performed through a bottle roll test with sampling at regular intervals, can determine the optimal leaching time for a specific ore.

Data Presentation

Table 1: Effect of Cyanide Concentration on Gold Recovery

NaCN Concentration (ppm)	Gold Recovery (%)	Silver Recovery (%)	NaCN Consumption (g)
600	96.5	91.4	2.88
700	97.9	91.1	-
800	96.5	91.8	-

Data extracted from a study on a specific gold ore; results may vary depending on ore type.[\[10\]](#)

Table 2: Impact of Preg-Robbing on Gold Recovery

Sample Type	Leaching Time (hours)	Gold Recovery (%)
Non-Preg-Robbing Ore	24	99
Mildly Preg-Robbing Ore	24	83
Highly Preg-Robbing Ore	24	< 85

Illustrative data based on studies of various gold ores.[\[3\]](#)

Experimental Protocols

Protocol 1: Standard Bottle Roll Cyanidation Test

This test is used to determine the amenability of an ore to direct cyanidation and to establish a baseline for gold recovery.

Materials:

- Pulverized ore sample (typically 1000g)
- Leach bottle (2.5 L)
- Bottle roller
- Sodium Cyanide (NaCN)
- Lime (CaO) or Sodium Hydroxide (NaOH)
- pH meter
- Filtration apparatus
- Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma (ICP) for analysis

Procedure:

- Weigh 1000 g of pulverized ore (e.g., 80% passing 75 μm) and place it in the leach bottle.
- Add a measured volume of water to achieve the desired pulp density (e.g., 40-50% solids).
- Place the bottle on the roller and agitate the slurry.
- Measure the natural pH of the slurry. Adjust the pH to 10.5-11.0 using lime or NaOH.
- Add a pre-determined amount of NaCN to achieve the target concentration (e.g., 1 g/L).
- Seal the bottle and place it on the bottle roller for a specified duration (e.g., 24 or 48 hours).
- For kinetic tests, take small slurry samples at regular intervals (e.g., 2, 4, 8, 24, 48 hours).

- After leaching, filter the entire slurry to separate the pregnant solution from the tailings.
- Wash the tailings with water and dry them.
- Analyze the pregnant solution and the tailings for gold content using AAS or ICP.
- Calculate the gold recovery based on the head grade and the gold remaining in the tailings.

Protocol 2: Diagnostic Leaching Procedure

This procedure helps to identify the cause of refractoriness by sequentially leaching different mineral phases. The following is a common multi-stage procedure.

Materials:

- Pulverized ore sample
- Hydrochloric acid (HCl)
- Nitric acid (HNO₃)
- Roasting furnace
- Standard cyanidation reagents and equipment (as in Protocol 1)

Procedure:

- Stage 1: Direct Cyanidation:
 - Perform a standard cyanidation leach on the ore sample as described in Protocol 1. The gold recovered in this stage is considered "free-milling."
 - The residue from this stage is used as the feed for Stage 2.
- Stage 2: Acid Leaching (HCl):
 - Leach the residue from Stage 1 with a dilute HCl solution (e.g., 1 M) to dissolve acid-soluble minerals such as carbonates and some sulfides.

- Filter, wash, and neutralize the residue.
- Subject the residue to another round of cyanidation. The additional gold recovered is attributed to being locked in the acid-soluble gangue.
- Stage 3: Oxidative Leaching (HNO_3):
 - Leach the residue from Stage 2 with a more aggressive oxidizing agent, such as nitric acid, to decompose sulfide minerals like pyrite and arsenopyrite.
 - Filter, wash, and neutralize the residue.
 - Perform a final cyanidation leach. The gold recovered in this step was likely encapsulated in sulfide minerals.
- Stage 4: Roasting:
 - If preg-robbing is suspected, the residue from Stage 3 can be roasted at a high temperature (e.g., 550°C) to burn off carbonaceous material.
 - The roasted calcine is then subjected to a final cyanidation leach. The gold recovered here was associated with carbonaceous matter.
- Final Residue:
 - The gold remaining in the final residue is typically considered to be locked in silicates or other highly refractory minerals.

Protocol 3: Preg-Robbing Test

This test quantifies the capacity of an ore to adsorb the gold-cyanide complex.

Materials:

- Pulverized ore sample
- Standard gold solution (known concentration)
- Sodium cyanide (NaCN)

- pH adjustment reagents
- Agitator (e.g., bottle roller or magnetic stirrer)
- Centrifuge
- AAS or ICP

Procedure:

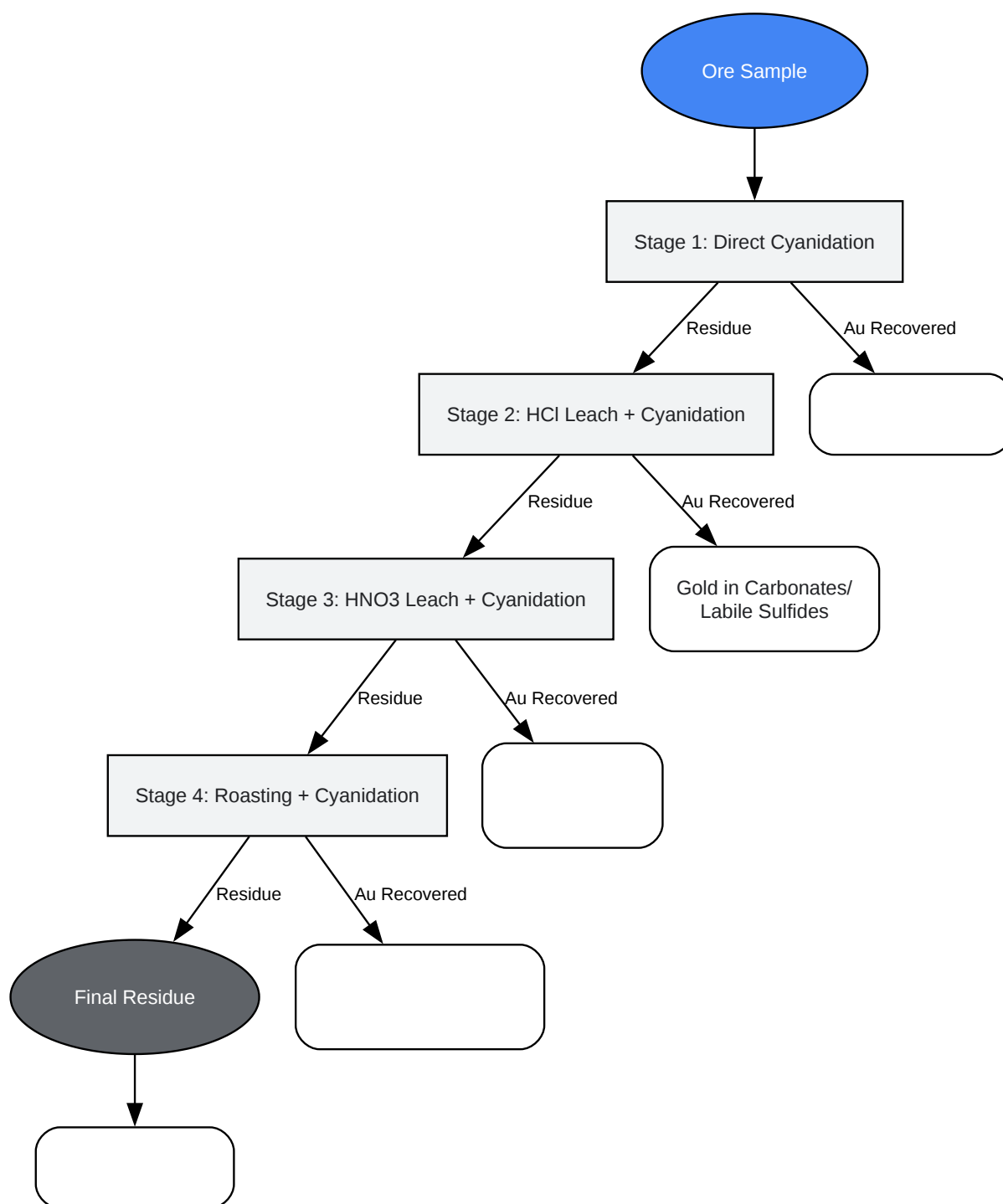
- Prepare a cyanide solution with a known concentration of gold (e.g., 5-10 ppm Au).
- Adjust the pH of the solution to 10.5-11.0.
- Add a known weight of the ore sample (e.g., 50 g) to a specific volume of the gold-spiked cyanide solution (e.g., 100 mL).
- Agitate the slurry for a set period (e.g., 4-6 hours).
- After agitation, centrifuge a sample of the slurry to separate the solution from the solids.
- Analyze the gold concentration in the clear solution.
- The difference between the initial and final gold concentrations in the solution represents the amount of gold adsorbed by the ore, indicating its preg-robbing potential.

Visualizations



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Caption: Troubleshooting workflow for low gold recovery.



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Caption: Diagnostic leaching experimental workflow.

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